

Comprehensive Characterization of 2-Benzamido-4-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2-Benzamido-4-methoxybenzoic acid

CAS No.: 109437-82-3

Cat. No.: B1210325

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Executive Summary & Chemical Identity

2-Benzamido-4-methoxybenzoic acid (also known as N-benzoyl-4-methoxyanthranilic acid) is a pivotal synthon in medicinal chemistry. It serves as the direct precursor to 7-methoxy-2-phenyl-4H-3,1-benzoxazin-4-one, a scaffold exhibiting serine protease inhibitory activity and potential anti-inflammatory properties.

Characterization of this compound is challenging due to its thermal instability; it undergoes cyclodehydration to the benzoxazinone upon heating or exposure to dehydrating agents. This guide establishes protocols to distinguish the open-ring acid from its cyclized derivatives.

Chemical Identity Table

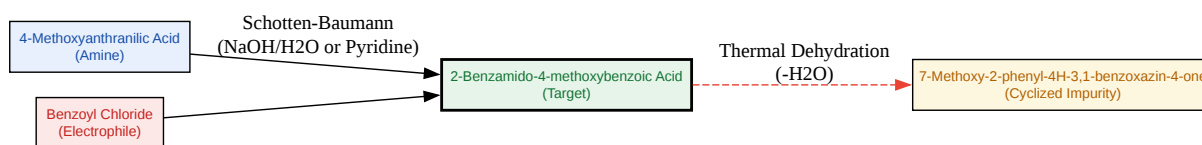
Property	Detail
IUPAC Name	2-(Benzoylamino)-4-methoxybenzoic acid
Common Synonyms	-Benzoyl-4-methoxyanthranilic acid; 4-Methoxy-benzoylanthranilic acid
CAS Registry Number	109437-82-3
Molecular Formula	
Molecular Weight	271.27 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, DMF, warm Ethanol; sparingly soluble in water

Synthesis Pathway & Impurity Profile

To understand the characterization markers, one must understand the synthesis. The compound is typically synthesized via the Schotten-Baumann reaction of 4-methoxyanthranilic acid with benzoyl chloride.

Reaction Workflow

The reaction proceeds in a biphasic system or pyridine solvent. The critical quality attribute (CQA) is the complete conversion of the amine without over-benzoylation or premature cyclization.



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Figure 1: Synthesis pathway and potential thermal degradation to benzoxazinone.

Spectroscopic Characterization (The Core)

This section details the spectral fingerprints required to validate identity.

Nuclear Magnetic Resonance (¹H NMR)

The

¹H NMR spectrum in DMSO-

is the primary tool for confirmation. The key diagnostic feature is the downfield amide proton and the carboxylic acid proton.

Experimental Conditions: 500 MHz, DMSO-

, 298 K.

Position	(ppm)	Multiplicity	Integration	Assignment Logic
-COOH	12.1 - 12.3	Broad Singlet	1H	Acidic proton; disappears with shake.
-NH-	11.8 - 12.0	Singlet	1H	Amide proton; highly deshielded by carbonyl anisotropy.
H-3	8.45	Doublet (Hz)	1H	Aromatic; Ortho to amide group (deshielded).
Benzoyl (Ortho)	7.95	Doublet (Hz)	2H	Benzoyl ring protons adjacent to carbonyl.
H-6	7.90	Doublet (Hz)	1H	Aromatic; Ortho to carboxylic acid.
Benzoyl (Para)	7.60	Triplet	1H	Benzoyl ring para proton.
Benzoyl (Meta)	7.52	Triplet	2H	Benzoyl ring meta protons.
H-5	6.75	dd (Hz)	1H	Aromatic; Shielded by adjacent methoxy group.
-OCH	3.85	Singlet	3H	Characteristic methoxy peak.

“

Critical Analysis: If the peak at

12.1-12.3 is missing and the spectra shows a simplified aromatic region, the compound has likely cyclized to the benzoxazinone.

Infrared Spectroscopy (FT-IR)

IR is used to distinguish the open-chain acid from the cyclic benzoxazinone.

- Acid Carbonyl (): 1680–1700 cm (Broad, H-bonded).
- Amide Carbonyl (): 1640–1660 cm (Amide I band).
- N-H Stretch: 3200–3350 cm (Sharp/Medium).
- O-H Stretch: 2500–3100 cm (Very broad, characteristic of carboxylic acid dimers).

Differentiation Marker: The cyclized benzoxazinone shows a significantly higher carbonyl frequency (~1750–1760 cm

for the lactone/oxazinone ring) and lacks the broad O-H stretch.

Mass Spectrometry (ESI-MS)

- Ionization Mode: Negative Mode (ESI-) is often more sensitive for carboxylic acids, though Positive Mode (ESI+) works for the amide.
- Molecular Ion:
- Fragmentation:
 - m/z 254: Loss of
(In-source cyclization to benzoxazinone).
 - m/z 105: Benzoyl cation (
).

Purity & Physical Analysis Protocols

High-Performance Liquid Chromatography (HPLC)

A reverse-phase method is required. Acidic mobile phases are mandatory to suppress ionization of the carboxylic acid and improve peak shape.

Method Parameters:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 254 nm (aromatic) and 300 nm (conjugated system).
- Retention Time Logic: The target acid (polar) will elute earlier than the cyclized benzoxazinone impurity (non-polar).

Thermal Analysis (DSC/TGA)

Warning: Melting point determination is not a reliable identity test for this compound due to thermal reactivity.

- Behavior: The compound typically exhibits an endotherm (melting) followed immediately or overlapped by an exotherm (cyclodehydration).
- Literature MP: Often reported as the MP of the cyclized product (~122–125°C) if the heating rate is slow.
- Protocol: Use Differential Scanning Calorimetry (DSC) with a sealed pan to observe the dehydration event.

Functional Application: Benzoxazinone Formation

The primary utility of **2-benzamido-4-methoxybenzoic acid** is its conversion to 7-methoxy-2-phenyl-4H-3,1-benzoxazin-4-one. This is achieved via dehydrating agents.

Cyclization Protocol:

- Reagents: Acetic Anhydride (reflux) or Cyanuric Chloride/Pyridine (room temp).
- Mechanism: Activation of the carboxylic acid followed by nucleophilic attack of the amide oxygen.
- Validation: Disappearance of the broad -COOH peak in NMR and shift of IR carbonyl to ~1760 cm⁻¹.

References

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